

Essential Safety and Operational Guidance for Handling CCG-100602

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Compound of Interest

Compound Name: CCG-100602

Cat. No.: B15614779

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This document provides immediate safety, handling, and disposal protocols for the research chemical **CCG-100602**. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the key quantitative data for **CCG-100602** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₂₁ H ₁₇ ClF ₆ N ₂ O ₂	[1]
Molecular Weight	478.8 g/mol	[1]
CAS Number	1207113-88-9	[1]
IC ₅₀	9.8 μM (for inhibition of RhoA/C-mediated, SRF-driven luciferase expression in PC-3 cells)	[1]
Solubility	DMSO: 20 mg/mL, DMF: 20 mg/mL, Ethanol: 0.2 mg/mL	[1]
Storage Temperature	-20°C (for up to 1 month), -80°C (for up to 6 months)	[2]

Hazard Identification and Personal Protective Equipment (PPE)

CCG-100602 is a chemical for research use only, and its toxicological properties have not been thoroughly investigated[3]. The material may be irritating to the mucous membranes and upper respiratory tract and can be harmful if inhaled, ingested, or absorbed through the skin[3].

Therefore, strict adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.

Required Personal Protective Equipment:

- Eye and Face Protection: Safety glasses or goggles should be worn to protect against potential splashes[3][4].
- Skin Protection:
 - Gloves: Use compatible chemical-resistant gloves[3].
 - Lab Coat: A lab coat must be worn to protect against skin contact[3].
- Respiratory Protection: A NIOSH-approved respirator is recommended, especially when handling the compound in powdered form, to avoid inhalation[3].

Experimental Protocols: Handling and Disposal

Handling and Storage:

- Preparation of Stock Solutions:
 - Given its solubility, Dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions[1][5][6].
 - When preparing stock solutions, sonication is recommended to aid dissolution[5].
 - For cell-based experiments, the final concentration of DMSO should generally not exceed 0.1% to avoid solvent-induced effects[5].
- Storage:

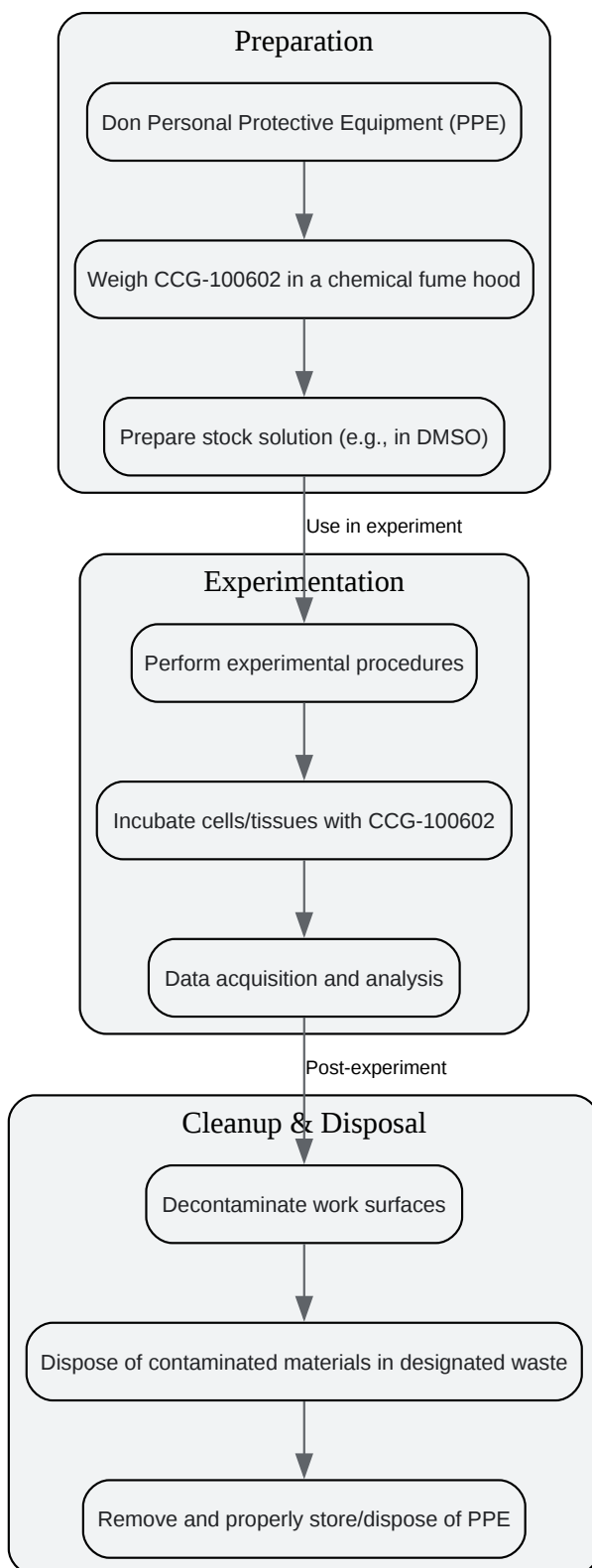
- Store the solid compound and stock solutions in a tightly sealed container[3].
- For short-term storage (up to one week), aliquots can be stored at 4°C[5].
- For long-term storage, aliquots should be stored at -80°C to avoid repeated freeze-thaw cycles[5]. The stability is reported to be at least 4 years at this temperature[1].

Disposal:

Chemical waste, including unused **CCG-100602** and contaminated materials, must be disposed of in accordance with local, state, and federal regulations. Transfer the waste to a designated chemical waste container for proper disposal[3].

Workflow for Handling CCG-100602

The following diagram outlines the standard operational workflow for handling **CCG-100602** in a laboratory setting.



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Standard operational workflow for handling **CCG-100602**.

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